

Technical Guide: Solubility and Stability of 3-Phosphono-D-alanine (D-AP3)

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Compound of Interest

Compound Name: 3-Phosphono-D-alanine

CAS No.: 128241-72-5

Cat. No.: B1267884

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Executive Summary

3-Phosphono-D-alanine (also known as D-AP3 or D-2-amino-3-phosphonopropionic acid) is a selective, competitive antagonist of metabotropic glutamate receptors (mGluRs) and a structural analog of glutamate. Unlike phosphate esters, D-AP3 contains a direct carbon-phosphorus (C-P) bond, conferring unique hydrolytic stability.

Successful application of D-AP3 in pharmacological assays hinges on overcoming its zwitterionic insolubility and maintaining its stability against oxidative stress.^[1] This guide provides the physicochemical grounding and validated protocols to ensure compound integrity from the balance to the bioassay.

Physicochemical Profile

Understanding the ionization state of D-AP3 is critical for solubilization. As an amino acid analog with a phosphonic acid group, it possesses multiple ionizable sites.^[1]

Property	Value / Characteristic	Technical Implication
Formula	C ₃ H ₈ NO ₅ P	MW: 169.07 g/mol
Structure	Phosphonic acid analog of Aspartic Acid	Mimics glutamate/aspartate binding pharmacophores.[2]
pKa Values	(Phosphonate)	The molecule is highly charged at physiological pH.[1][2]
	(Carboxyl)	
	(Phosphonate)	
	(Amine)	
Isoelectric Point (pI)	~2–3 (Acidic)	Critical: Minimal solubility occurs at the pI.[2] You must adjust pH away from this range to dissolve.[1]
Hygroscopicity	Moderate to High	Store with desiccant; absorb moisture leads to weighing errors.

Solubility Guide

D-AP3 exhibits poor solubility in pure water and organic solvents due to its zwitterionic crystal lattice energy.[1] Solubilization requires shifting the pH to generate a net charge, disrupting the lattice.

Solvent Compatibility Matrix

Solvent	Solubility Rating	Max Conc.	Notes
Water (Neutral)	Low / Poor	< 5 mM	Slow to dissolve; often forms a suspension. [1] [2] Not recommended.
1.0 eq. NaOH (aq)	Excellent	100 mM	Preferred Method. Forms the sodium salt, highly soluble.
0.1 M HCl (aq)	Good	~50 mM	Soluble, but acidic stocks may degrade sensitive biological targets upon addition.
DMSO	Very Poor	< 1 mM	Not recommended. D-AP3 is too polar/charged for DMSO. [1]
Ethanol	Insoluble	-	Causes precipitation.
PBS (pH 7.4)	Moderate	~10 mM	Soluble only if low concentrations are used; stock prep in PBS is inefficient.

The "1.0 Equivalent Base" Rule

To achieve high concentrations (e.g., 100 mM stock), you must convert the acid form to a salt.

- Mechanism: Adding 1 molar equivalent of NaOH deprotonates the most acidic phosphonate/carboxyl groups, creating a soluble anionic species.
- Caution: Do not exceed pH 8.5 during solubilization if avoiding potential racemization (though D-AP3 is relatively resistant).[\[1\]](#)

Stability Assessment

Hydrolytic Stability (The C-P Bond Advantage)

Unlike phosphate esters (C-O-P), which are susceptible to phosphatase cleavage, D-AP3 features a Carbon-Phosphorus (C-P) bond.

- Enzymatic Resistance: Highly resistant to phosphatases and esterases in cell culture.
- Chemical Stability: Resistant to acid/base hydrolysis under mild conditions.[\[1\]](#)

Thermal and Storage Stability[\[1\]](#)[\[3\]](#)[\[4\]](#)

- Solid State: Stable for >2 years at -20°C when protected from moisture.[\[1\]](#)
- Aqueous Solution:
 - 4°C: Stable for ~1 week. Risk of microbial growth due to amino acid backbone.[\[1\]](#)
 - -20°C: Stable for 3–6 months.[\[1\]](#)
 - -80°C: Stable for >1 year.[\[1\]](#)[\[3\]](#)
- Freeze-Thaw: Avoid repeated cycles.[\[1\]](#) Aliquot stocks immediately after preparation.[\[1\]](#)

Degradation Pathways[\[1\]](#)[\[5\]](#)

- Oxidation: The amine group can oxidize over long periods if exposed to air/light.[\[1\]](#)
- Microbial Contamination: Phosphate/Nitrogen-rich solutions are growth media for bacteria. Always sterile filter (0.22 µm) stock solutions.[\[1\]](#)

Experimental Protocols

Protocol A: Preparation of 100 mM Stock Solution (10 mL)

Target: Dissolve 169.1 mg of D-AP3 to make 10 mL of 100 mM stock.

- Weighing: Accurately weigh 169.1 mg of D-AP3 powder into a 15 mL conical tube.

- Solvent Calculation: You require 1.0 molar equivalent of NaOH.[1][4]
 - Moles of D-AP3 = 1 mmol.[1]
 - Moles of NaOH required = 1 mmol.[1]
- Solubilization:
 - Add 1.0 mL of 1.0 N NaOH directly to the powder.[1]
 - Vortex vigorously.[1] The powder should dissolve rapidly.[1]
 - Note: If particles remain, add 1.0 N NaOH in 10 μ L increments, vortexing between additions, until clear.
- Dilution: Add distilled/deionized water (approx. 8-9 mL) to bring the final volume to 10.0 mL.
- pH Check: Verify pH is between 7.0 and 8.0. Adjust with dilute HCl or NaOH if necessary.[1]
- Sterilization: Pass through a 0.22 μ m PES syringe filter into a sterile tube.
- Aliquot: Dispense into 500 μ L aliquots and freeze at -20°C.

Protocol B: Stability Testing via HPLC (Optional Validation)

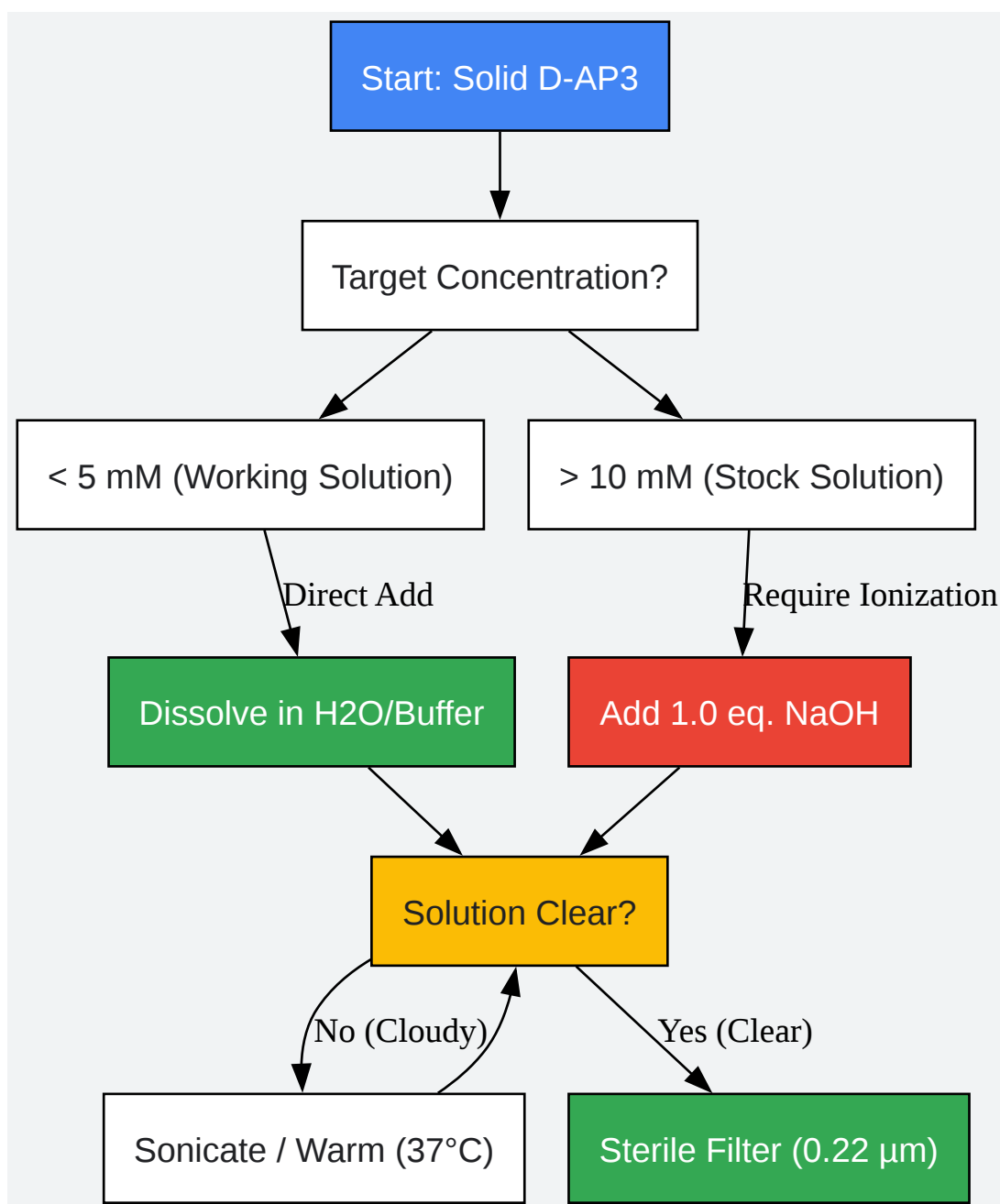
If validating shelf-life, use the following conditions:

- Column: Anion Exchange (SAX) or HILIC column (C18 is ineffective for such polar compounds).[2]
- Mobile Phase: Buffer A: 20 mM Ammonium Acetate (pH 4.0); Buffer B: Acetonitrile.[1]
- Detection: UV at 210 nm (low sensitivity) or ELSD/CAD (preferred for non-chromophores).[1][2]

Visualization of Workflows

Diagram 1: Solubilization Decision Tree

This workflow ensures the correct solvent choice based on the experimental concentration required.^[1]

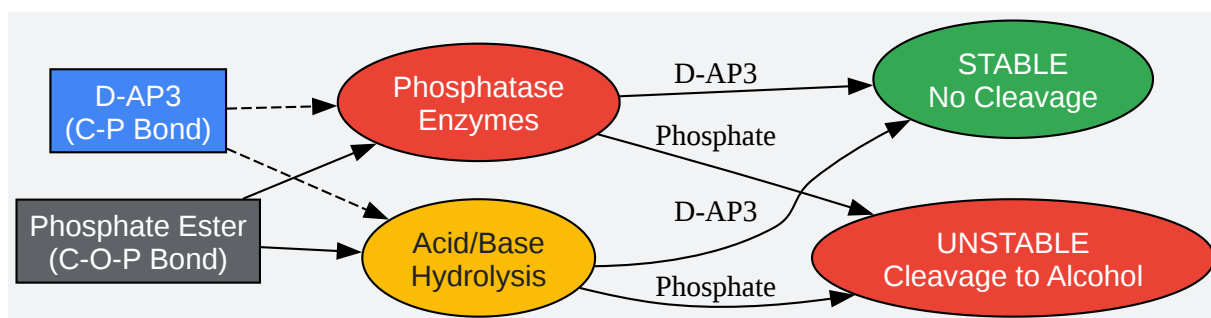


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Caption: Decision logic for solubilizing D-AP3. High concentrations require base equivalents to overcome zwitterionic lattice energy.

Diagram 2: Stability & Degradation Logic

Comparison of D-AP3 (Phosphonate) vs. Standard Phosphates.



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Caption: Mechanistic basis for D-AP3 stability. The C-P bond confers resistance to enzymatic and chemical hydrolysis compared to biological phosphates.

References

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- Isca Biochemicals. (n.d.).^[1] Amino Acid pKa and pI Values.^[1] Retrieved from [\[Link\]](#)

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